

Benzyl Heptanoate: A Technical Guide to its Physicochemical Properties

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Compound of Interest

Compound Name: *Benzyl heptanoate*

Cat. No.: B1617670

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physicochemical properties of **benzyl heptanoate**, a significant compound in various research and development applications. This document outlines its boiling point and density, supported by detailed experimental protocols for their determination.

Physicochemical Data Summary

The quantitative data for **benzyl heptanoate** is summarized in the table below for ease of reference and comparison.

Property	Value	Units
Boiling Point	257 - 295.3	°C
Density	0.98	g/cm ³

Note: The range in boiling point reflects variations in reported values across different sources.

Experimental Protocols

Accurate determination of the physical properties of a compound is critical for its application in research and drug development. The following sections detail the methodologies for determining the boiling point and density of **benzyl heptanoate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^{[1][2][3]} The following capillary method provides a reliable means of determining the boiling point of a small liquid sample.

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath)
- Thermometer
- Capillary tube (sealed at one end)
- Sample tube (e.g., a small test tube)
- Heat source (e.g., Bunsen burner or hot plate)
- Liquid for the heating bath (e.g., paraffin oil)

Procedure:

- A small amount of the **benzyl heptanoate** sample is placed into the sample tube.
- The capillary tube, with its sealed end uppermost, is placed into the sample tube containing the liquid.
- The sample tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is then immersed in the heating bath (Thiele tube).
- The bath is heated gently.^[1]
- As the temperature rises, a stream of bubbles will be observed emerging from the open end of the capillary tube.
- The heat source is removed when a continuous and rapid stream of bubbles is observed.

- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[1]

Determination of Density

The density of a substance is its mass per unit volume.[4] A straightforward and accurate method for determining the density of a liquid like **benzyl heptanoate** involves the use of a pycnometer or, more simply, a graduated cylinder and a balance.

Apparatus:

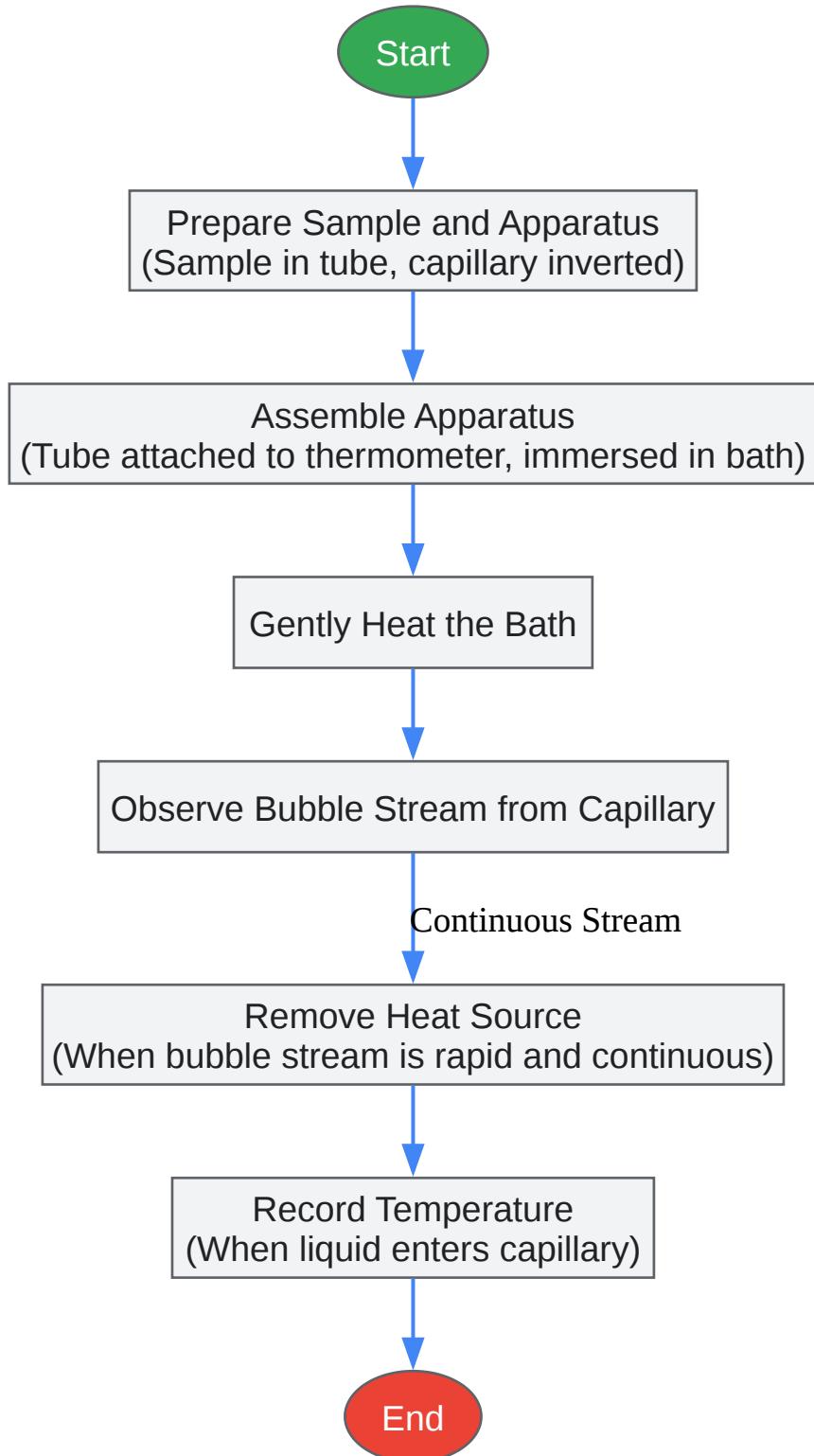
- Graduated cylinder (e.g., 10 mL or 25 mL)
- Electronic balance
- Pipette

Procedure:

- The mass of a clean, dry graduated cylinder is accurately measured using an electronic balance.
- A known volume of **benzyl heptanoate** (e.g., 10 mL) is carefully transferred into the graduated cylinder using a pipette.
- The mass of the graduated cylinder containing the **benzyl heptanoate** is then measured.
- The mass of the **benzyl heptanoate** is determined by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.
- The density is calculated by dividing the mass of the liquid by its volume.
- For improved accuracy, the measurement should be repeated multiple times, and the average density calculated.[4][5]

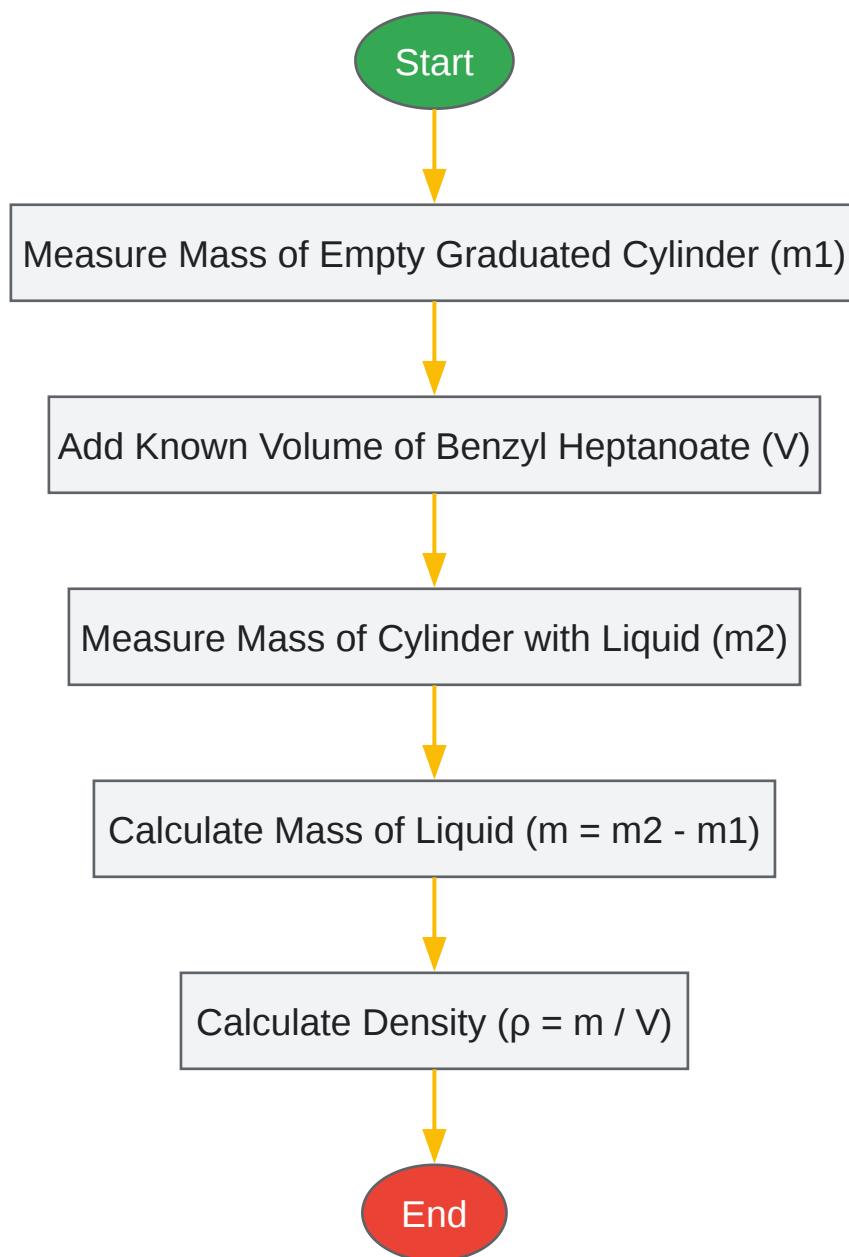
Visualized Workflows

The following diagrams illustrate the logical flow of the experimental procedures described above.



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Caption: Experimental workflow for determining the boiling point.



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Caption: Experimental workflow for determining density.

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